

analytical methods for 3-(4-chlorophenoxy)-N-methylpropan-1-amine quantification

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Compound of Interest

Compound Name: 3-(4-chlorophenoxy)-N-methylpropan-1-amine

CAS No.: 90945-06-5

Cat. No.: B1277141

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An Application Note and Protocol for the Quantification of **3-(4-Chlorophenoxy)-N-methylpropan-1-amine**

Authored by: Gemini, Senior Application Scientist

Abstract

This comprehensive guide details robust and validated analytical methodologies for the quantitative analysis of **3-(4-chlorophenoxy)-N-methylpropan-1-amine**. Primarily focusing on High-Performance Liquid Chromatography with UV detection (HPLC-UV) as a principal method and Gas Chromatography-Mass Spectrometry (GC-MS) as a confirmatory alternative, this document provides researchers, scientists, and drug development professionals with detailed, field-proven protocols. The narrative emphasizes the rationale behind experimental choices, ensuring scientific integrity and trustworthiness through adherence to established validation principles.

Introduction: The Analytical Imperative

3-(4-chlorophenoxy)-N-methylpropan-1-amine is a key chemical entity, often utilized as an intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs) or encountered as a process-related impurity. Its accurate and precise quantification is paramount for ensuring the quality, safety, and efficacy of final drug products. Uncontrolled levels of such intermediates can impact the stability and safety profile of the API. Therefore, validated, reliable analytical methods are not just a regulatory expectation but a scientific necessity for process control, stability studies, and final product release.^{[1][2]}

This document serves as a practical guide to developing and implementing such methods, grounded in the principles of analytical chemistry and regulatory compliance.

Physicochemical Profile of the Analyte

A foundational understanding of the analyte's properties is critical for method development.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ ClNO	Derived
Molecular Weight	200.68 g/mol	Derived
Structure	Cl-C ₆ H ₄ -O-(CH ₂) ₃ -NH(CH ₃)	-
Key Features	Secondary amine, Chlorophenoxy chromophore	-
pKa	~9-10 (Estimated for the amine group)	General Amine Chemistry

Note: As specific experimental data for this exact molecule is not readily available in public repositories, some properties are derived or estimated based on analogous structures.

Strategic Approach to Method Selection

The choice of an analytical technique is dictated by the analyte's properties and the intended purpose of the analysis.^[3]

- High-Performance Liquid Chromatography (HPLC): Given the presence of a strong UV-absorbing chromophore (the chlorophenoxy group) and its polarity, Reverse-Phase HPLC

with UV detection is the primary recommended technique. It offers a balance of specificity, sensitivity, and robustness for routine quality control.[4][5]

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS provides orthogonal selectivity and the high specificity of mass detection, making it an excellent confirmatory method.[6][7] However, the polarity and low volatility of the amine may necessitate a derivatization step to improve chromatographic performance and prevent peak tailing.[5]

Primary Method: Reverse-Phase HPLC with UV Detection

This method is designed for the reliable quantification of **3-(4-chlorophenoxy)-N-methylpropan-1-amine** in various sample matrices.

Principle of the Method

The separation is achieved on a C18 stationary phase, which retains the analyte based on hydrophobic interactions. An acidic mobile phase is employed to protonate the secondary amine, ensuring a single ionic species and minimizing peak tailing by masking residual silanol interactions on the column.[5] Quantification is performed by measuring the UV absorbance at a wavelength where the chlorophenoxy group exhibits a strong response.

Detailed Experimental Protocol

Instrumentation and Materials:

- HPLC System: A standard system with a binary or quaternary pump, autosampler, column thermostat, and UV-Vis or Diode-Array Detector (DAD).[4]
- Chromatographic Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Potassium Dihydrogen Phosphate (analytical grade), Orthophosphoric Acid (analytical grade), Water (HPLC or Milli-Q grade).
- Reference Standard: **3-(4-chlorophenoxy)-N-methylpropan-1-amine** of known purity.

Preparation of Solutions:

- Phosphate Buffer (20 mM, pH 2.8): Dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of water. Adjust the pH to 2.8 with orthophosphoric acid. Filter through a 0.45 µm membrane filter.
- Mobile Phase: A mixture of Acetonitrile and Phosphate Buffer (pH 2.8) in a 40:60 (v/v) ratio. Degas before use.
- Diluent: A mixture of Acetonitrile and Water in a 50:50 (v/v) ratio.
- Standard Stock Solution (200 µg/mL): Accurately weigh 20 mg of the reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Calibration Standards: Prepare a series of at least five calibration standards by diluting the Standard Stock Solution with the diluent to cover the expected concentration range (e.g., 0.5, 2, 5, 10, 20 µg/mL).[4]

Chromatographic Conditions:

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : 20 mM Phosphate Buffer pH 2.8 (40:60)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	225 nm

| Run Time | ~10 minutes |

Sample Preparation: The sample preparation will vary based on the matrix. For a drug substance, a simple dissolution in the diluent may suffice. For a formulated drug product, an

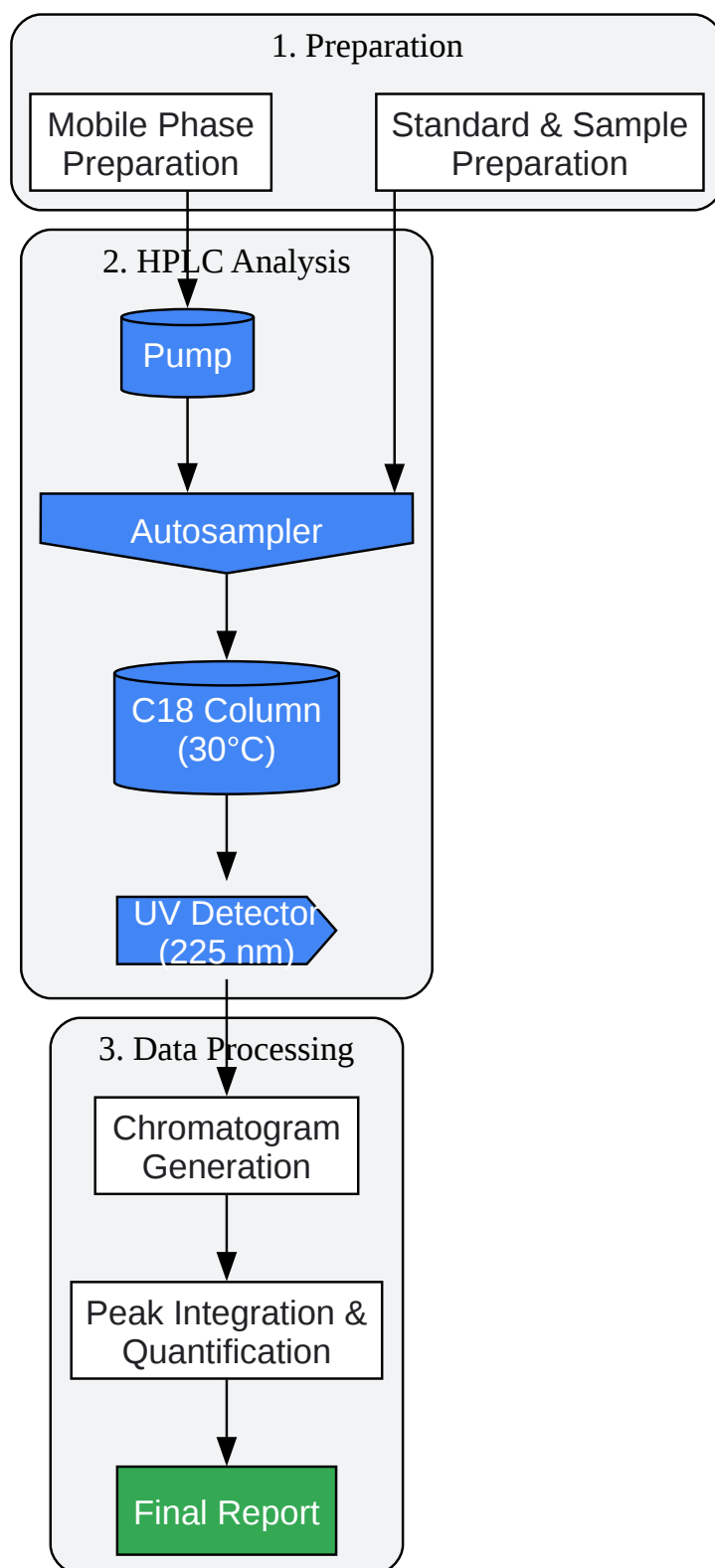
extraction may be required.

- Example (Drug Substance): Accurately weigh a sample containing approximately 10 mg of the analyte into a 50 mL volumetric flask. Add diluent, sonicate to dissolve, and dilute to volume. Further dilute as necessary to fall within the calibration range. Filter all solutions through a 0.45 µm syringe filter before injection.[4]

Data Analysis:

- Inject the calibration standards and construct a calibration curve by plotting the peak area against the concentration.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be ≥ 0.999 . [4]
- Inject the sample solutions.
- Quantify the analyte in the samples using the regression equation from the calibration curve.

Workflow Visualization



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Caption: HPLC-UV analysis workflow for **3-(4-chlorophenoxy)-N-methylpropan-1-amine**.

Method Validation Summary

The method must be validated according to ICH Q2(R1) guidelines to ensure it is suitable for its intended purpose.[\[1\]](#)[\[8\]](#)

Parameter	Acceptance Criteria (Example)	Purpose
Specificity	Peak is pure and resolved from matrix components.	Ensures the signal is only from the analyte. [9]
Linearity	$r^2 \geq 0.999$ over the specified range.	Confirms a direct relationship between concentration and response.
Accuracy	98.0% - 102.0% recovery of spiked samples. [4]	Measures the closeness of the results to the true value.
Precision (Repeatability)	$RSD \leq 2.0\%$ for n=6 injections. [4]	Assesses variability with the same operator and equipment. [8]
Intermediate Precision	$RSD \leq 2.0\%$ (different day/analyst).	Assesses variability within the same laboratory.
Limit of Quantification (LOQ)	Signal-to-Noise ≥ 10 .	The lowest concentration that can be reliably quantified.
Limit of Detection (LOD)	Signal-to-Noise ≥ 3 .	The lowest concentration that can be detected.
Robustness	No significant impact from minor changes (pH, flow rate).	Demonstrates the method's reliability under varied conditions.

Confirmatory Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers superior specificity and is ideal for impurity identification and trace-level quantification.

Principle of the Method

Volatile analytes are separated in a capillary column and then ionized and detected by a mass spectrometer.^[7] Due to the amine's polarity, derivatization (e.g., acylation or silylation) is often necessary to increase volatility and improve peak shape. The mass spectrometer provides definitive identification based on the analyte's mass-to-charge ratio and fragmentation pattern.^[6]

Detailed Experimental Protocol

Instrumentation and Materials:

- **GC-MS System:** A Gas Chromatograph with a split/splitless injector coupled to a Mass Spectrometer (e.g., single quadrupole or triple quadrupole).^[6]
- **Chromatographic Column:** A low-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm, 0.25 μ m film thickness).
- **Reagents:** Ethyl Acetate (GC grade), N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS (derivatizing agent), Pyridine.

Preparation of Solutions (Post-Derivatization):

- **Derivatization Procedure:**
 - Evaporate a known amount of the sample extract or standard solution to dryness under a gentle stream of nitrogen.
 - Add 100 μ L of pyridine and 100 μ L of BSTFA + 1% TMCS.
 - Cap the vial tightly and heat at 70 °C for 30 minutes.
 - Cool to room temperature before injection.
- **Standard/Sample Preparation:** Prepare standards and samples in a suitable solvent like ethyl acetate. Perform the derivatization procedure as described above.

Chromatographic and MS Conditions:

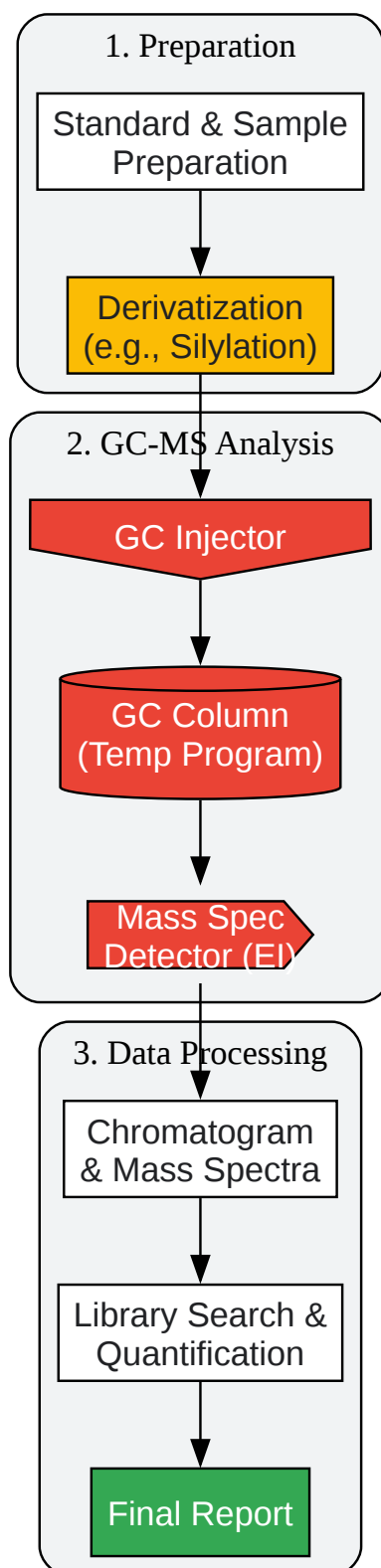
Parameter	Condition
Injector Temperature	250 °C
Injection Mode	Splitless (1 µL injection volume)
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	100 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 5 min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Scan Mode | Full Scan (e.g., m/z 50-400) for identification; Selected Ion Monitoring (SIM) for quantification. |

Data Analysis:

- Identification: Compare the mass spectrum of the peak in the sample chromatogram with that of a derivatized reference standard.
- Quantification (SIM mode): Monitor characteristic ions of the derivatized analyte. Create a calibration curve by plotting the peak area of a quantifier ion against concentration.

Workflow Visualization



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Caption: GC-MS analysis workflow, including a critical derivatization step.

Sample Preparation: A Critical Step

The complexity of the sample matrix dictates the required sample preparation. The goal is to isolate the analyte from interfering components and concentrate it to a level suitable for analysis.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Liquid-Liquid Extraction (LLE): Useful for cleaning up samples. The analyte can be extracted from an aqueous sample into an immiscible organic solvent after adjusting the pH to deprotonate the amine ($\text{pH} > 11$), making it more soluble in the organic phase.
- Solid-Phase Extraction (SPE): Offers higher selectivity and recovery. A cation-exchange SPE cartridge can be used to retain the protonated amine under acidic conditions. Interfering components are washed away, and the analyte is then eluted with a basic solvent.[\[13\]](#)

Conclusion

This application note provides two robust, validated methods for the quantification of **3-(4-chlorophenoxy)-N-methylpropan-1-amine**. The primary HPLC-UV method is well-suited for routine quality control, offering excellent performance and reliability. The confirmatory GC-MS method provides orthogonal selectivity and definitive structural confirmation, which is invaluable for impurity profiling and investigations. Successful implementation requires careful adherence to the protocols and thorough method validation to comply with stringent regulatory standards and ensure data integrity.[\[2\]](#)

References

- Validation of Impurity Methods, Part II. (2014). LCGC North America.
- Validation Of Analytical Methods For Pharmaceutical Analysis. (n.d.). EC-UNDP.
- Analytical Method Validation: A Crucial Pillar in Pharmaceutical Quality Assurance. (2025). Profound.
- VALIDATION OF ANALYTICAL METHODS IN A PHARMACEUTICAL QUALITY SYSTEM. (n.d.). SciELO Brazil.
- Development of a Simultaneous Analytical Method for Amines Corresponding to 10 Typical Nitrosamines. (2024).
- Analytical method validation: A brief review. (n.d.). Journal of Global Trends in Pharmaceutical Sciences.
- Designing Ion Chromatography Methods for Determining Amines in Pharmaceuticals. (n.d.). Thermo Fisher Scientific.

- Sample Preparation for Bioanalytical and Pharmaceutical Analysis. (2016). Analytical Chemistry.
- Sample Preparation Methods for the Analysis of Biogenic Amines. (2019). Royal Society of Chemistry.
- Sample preparation in analysis of pharmaceuticals. (2007). TrAC Trends in Analytical Chemistry.
- Analysis of Gas Chromatography–triple Quadrupole Mass Spectrometry Retention Times. (2025). Biological and Molecular Chemistry.
- Application Note and Protocol for the Quantification of 1-(3-Chlorophenyl)-2-methylpropan-2-amine using HPLC. (n.d.). Benchchem.
- Analytical Methods for the Determination of Pharmaceuticals and Personal Care Products in Solid and Liquid Environmental Matrices. (n.d.).
- Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates. (2017). American Pharmaceutical Review.
- Gas Chromatography in Pharmaceutical Analysis. (2024).

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Sources

- 1. ec-undp-electoralassistance.org [ec-undp-electoralassistance.org]
- 2. particle.dk [particle.dk]
- 3. wjarr.com [wjarr.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 6. biolmolchem.com [biolmolchem.com]
- 7. omicsonline.org [omicsonline.org]
- 8. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 9. scielo.br [scielo.br]
- 10. pubs.acs.org [pubs.acs.org]

- [11. books.rsc.org \[books.rsc.org\]](https://books.rsc.org)
- [12. Analytical Methods for the Determination of Pharmaceuticals and Personal Care Products in Solid and Liquid Environmental Matrices: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [13. bib.irb.hr:8443 \[bib.irb.hr:8443\]](https://pubs.biorxiv.org/doi/10.1101/084433)
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